

# Proper Disposal of Heptadecyl Acrylate: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: Heptadecyl acrylate

Cat. No.: B13791135

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical reagents are paramount to ensuring a safe and compliant laboratory environment. This guide provides essential safety and logistical information for the disposal of **Heptadecyl Acrylate**, a monofunctional monomer used in polymer synthesis. Adherence to these procedures is critical to mitigate risks and ensure environmental responsibility.

## Key Safety and Hazard Information

**Heptadecyl acrylate** is classified as a substance that can cause skin irritation, serious eye irritation, and may trigger an allergic skin reaction or respiratory irritation.<sup>[1]</sup> It is also toxic to aquatic life with long-lasting effects.<sup>[1]</sup> Therefore, appropriate personal protective equipment (PPE), including protective gloves and eye or face protection, must be worn when handling this chemical.<sup>[1]</sup>

## Quantitative Data

The following table summarizes key quantitative data for **Heptadecyl Acrylate**, compiled from various safety data sheets.

Property	Value	Source
Molecular Formula	C20H38O2	[2]
Molar Mass	310.5 g/mol	[2][3]
Appearance	Clear, colorless liquid	[3]
Density	0.87 g/cm <sup>3</sup> at 25 °C	[3]
Boiling Point	>174 °C	[3]
Flash Point	173.5 °C (closed cup)	[4]
Glass Transition (Tg)	-72 °C	[3]
Vapor Pressure	0.000125 hPa at 32 °C	[3]

## Experimental Protocol: Spill Management

In the event of a spill, immediate and appropriate action is necessary to prevent exposure and environmental contamination.

Methodology for Spill Cleanup:

- Ensure adequate ventilation in the affected area.
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat. For larger spills, respiratory protection may be necessary.[1]
- Contain the spill using an inert absorbent material such as sand, silica gel, or a universal binder.[5]
- For large spills, pump the product off if possible.[6] Spills should be contained, solidified, and placed in suitable containers for disposal.[1][6]
- Collect the absorbed material using non-sparking tools and place it into a suitable, labeled, and tightly closed container for disposal.[6][7]
- Clean the contaminated area thoroughly with water and detergents, ensuring compliance with environmental regulations.[1]

- Dispose of the contaminated material and cleaning supplies as hazardous waste in accordance with local, state, and federal regulations.[\[1\]](#)[\[6\]](#)

## Disposal Procedures

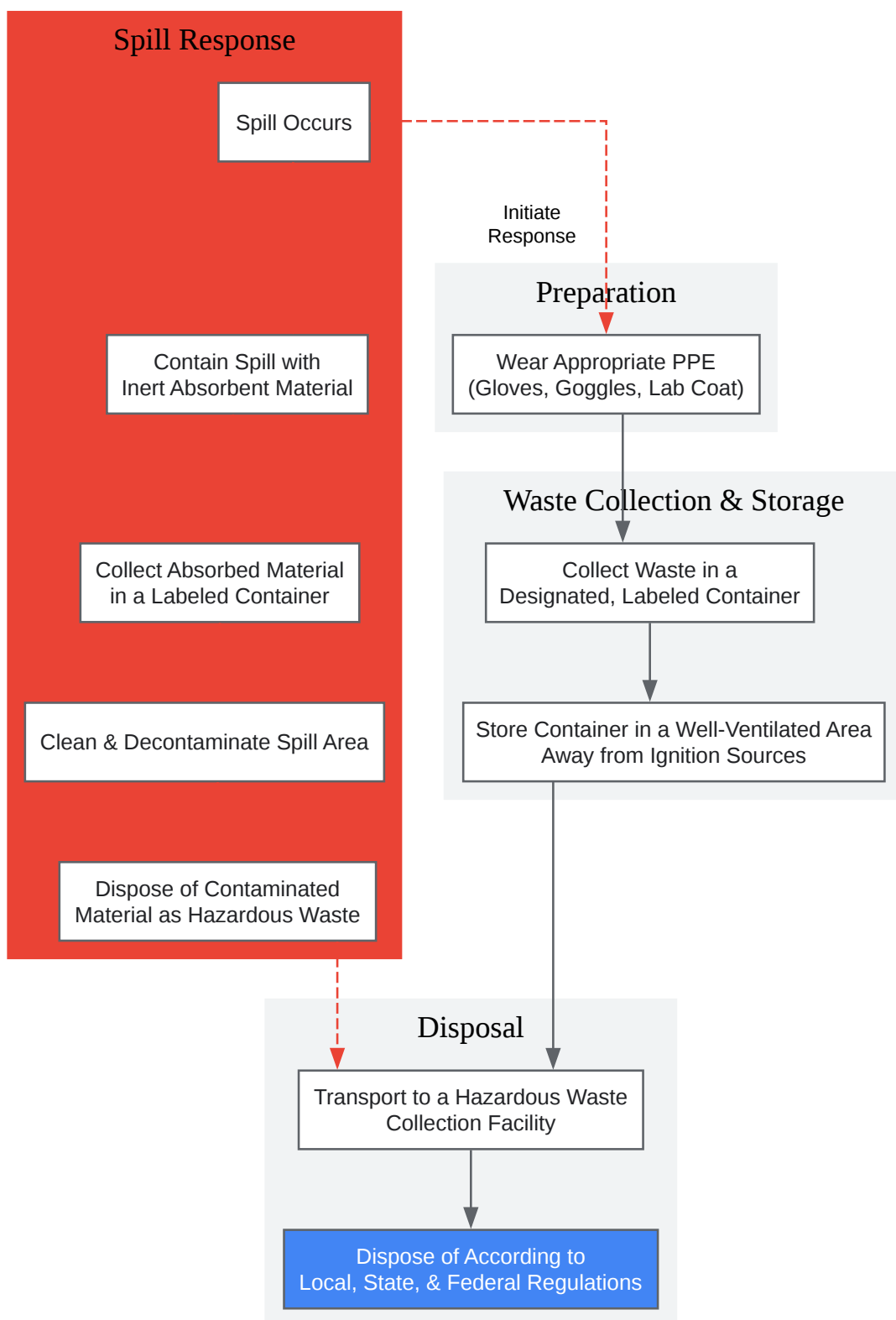
The disposal of **Heptadecyl Acrylate** and its containers must be handled as hazardous waste.

Step-by-Step Disposal Plan:

- **Waste Collection:** Collect waste **Heptadecyl Acrylate** in a designated, properly labeled, and tightly closed container.[\[1\]](#)[\[8\]](#) The container should be compatible with the chemical.
- **Storage:** Store the waste container in a well-ventilated area, away from heat, sparks, open flames, and other sources of ignition.[\[1\]](#)[\[6\]](#)
- **Regulatory Compliance:** Dispose of the contents and the container at a hazardous or special waste collection point in accordance with all applicable national, state, and local regulations. [\[1\]](#)[\[6\]](#) Do not release into the environment.[\[4\]](#)[\[6\]](#)
- **Container Disposal:** Empty containers should be disposed of according to official regulations. [\[6\]](#) Do not reuse empty containers for other purposes.

## Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **Heptadecyl Acrylate**.



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Caption: Workflow for the proper disposal of **Heptadecyl Acrylate**.

By adhering to these procedures, laboratory professionals can ensure the safe handling and disposal of **Heptadecyl Acrylate**, thereby protecting themselves, their colleagues, and the environment. Always refer to the most current Safety Data Sheet (SDS) for the specific product you are using for the most detailed and up-to-date information.

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